

An In-depth Technical Guide to the Safe Handling of 3,4-Dimethylanisole

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Compound of Interest

Compound Name: 3,4-Dimethylanisole

Cat. No.: B1293948

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **3,4-Dimethylanisole** (CAS No. 4685-47-6). The information is intended to equip laboratory personnel with the necessary knowledge to handle this chemical compound safely, minimizing exposure risks and ensuring a secure research environment.

Compound Identification and Properties

3,4-Dimethylanisole, also known as 4-methoxy-1,2-dimethylbenzene, is a clear, colorless to pale yellow liquid with a characteristic sweet, floral odor.^[1] It is primarily used as a fragrance ingredient and as a starting reagent or building block in chemical synthesis.^[1] While valuable in research and development, it possesses specific hazards that necessitate strict adherence to safety protocols.

Property	Value	Source(s)
CAS Number	4685-47-6	[2]
Molecular Formula	C ₉ H ₁₂ O	[1][2][3]
Molecular Weight	136.19 g/mol	[2]
Appearance	Clear, colorless liquid	[1]
Boiling Point	200-201 °C	
Density	0.974 g/mL at 25 °C	
Flash Point	76 °C / 167 °F (closed cup)	[4]
Refractive Index	n ₂₀ /D 1.517	
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and ether.[1]	[1]
Storage Class	10 - Combustible liquids	

Hazard Identification and GHS Classification

3,4-Dimethylanisole is classified as a hazardous substance.[2] Understanding its specific hazards is critical for risk assessment and the implementation of appropriate safety measures.

Category	Code	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	H302	Harmful if swallowed.[2]	GHS07 (Exclamation Mark)	Danger[1][2]
Skin Corrosion/Irritation	H315	Causes skin irritation.[2]	GHS05 (Corrosion), GHS07 (Exclamation Mark)	
Serious Eye Damage	H318	Causes serious eye damage.[2]	GHS05 (Corrosion)	
STOT - Single Exposure	H335	May cause respiratory irritation.[2]	GHS07 (Exclamation Mark)	

STOT: Specific Target Organ Toxicity

Experimental and Handling Protocols

Adherence to the following protocols is mandatory when handling **3,4-Dimethylanisole** to minimize risk to personnel and the environment.

- Ventilation: Always handle **3,4-Dimethylanisole** in a well-ventilated area.[1][4] For procedures with a risk of generating aerosols or vapors, a certified chemical fume hood is required.
- Safety Stations: Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.

A comprehensive PPE strategy is the final barrier against exposure.

- Eye and Face Protection: Chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[4] A face shield should be worn in addition to goggles when there is a significant splash hazard.

- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves for integrity before each use and dispose of them in accordance with laboratory procedures.[\[1\]](#)[\[4\]](#)
 - Protective Clothing: A lab coat or chemical-resistant apron must be worn.[\[4\]](#) For large-scale operations, additional protective clothing may be necessary to prevent skin exposure.
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or during emergency situations, a NIOSH/MSHA-approved respirator should be used.[\[5\]](#)
- Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **3,4-Dimethylanisole** is handled or stored.[\[1\]](#)
- Remove any contaminated clothing immediately and wash it before reuse.[\[1\]](#)
- Spill Response:
 - Evacuate non-essential personnel from the spill area.
 - Ensure adequate ventilation. Remove all sources of ignition.[\[4\]](#)
 - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[4\]](#)
- First Aid Measures:
 - If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.[\[1\]](#)[\[4\]](#)

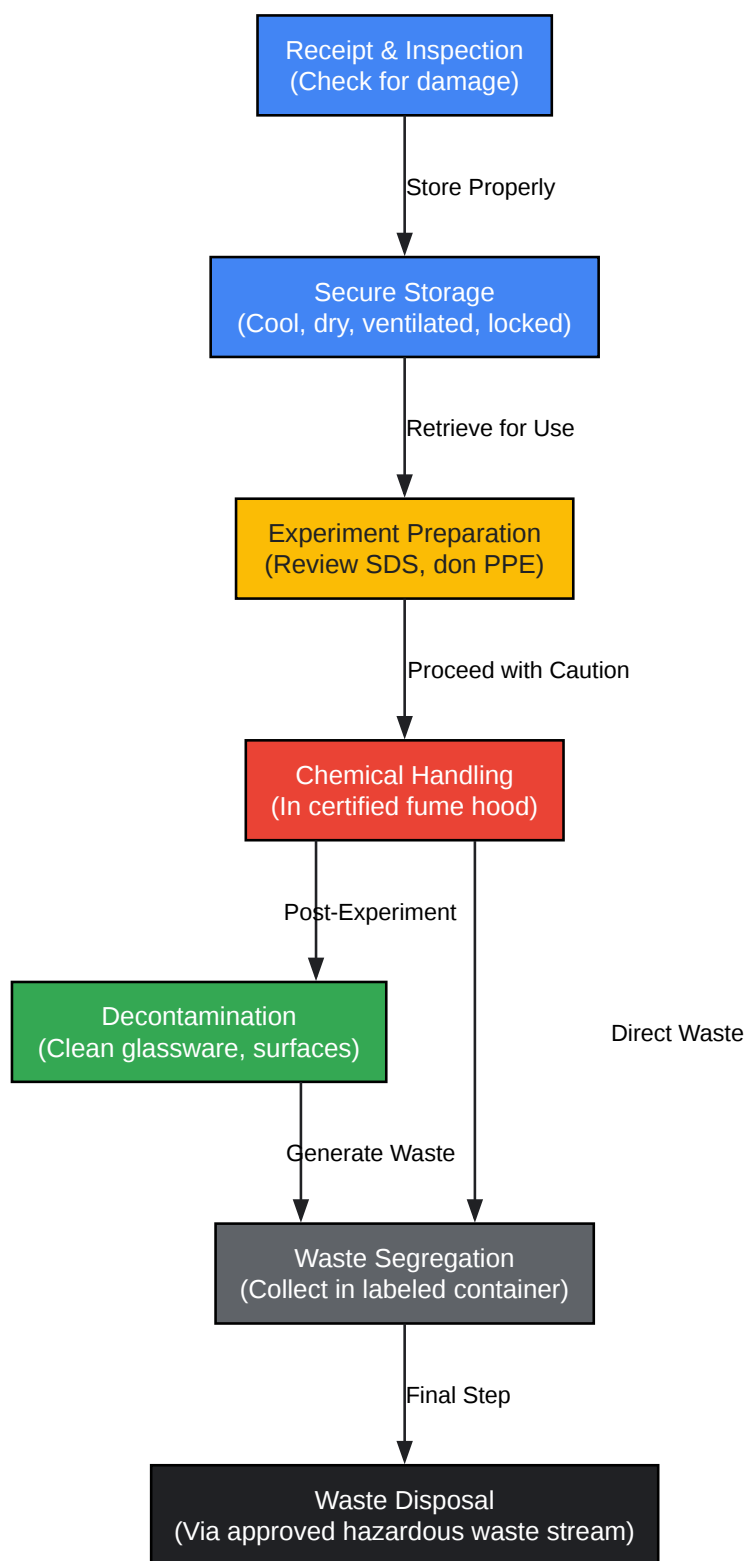
- If on Skin: Immediately wash the affected area with plenty of water for at least 15 minutes.
[4] If skin irritation occurs, seek medical advice.[1]
- If in Eyes: Rinse cautiously and immediately with plenty of water for several minutes, holding the eyelids open.[4] Remove contact lenses if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.[4]
- If Swallowed: Rinse mouth with water.[1] Call a POISON CENTER or doctor if you feel unwell.[1]

Storage and Disposal

- Store in a cool, dry, and well-ventilated place away from direct sunlight.[1][4]
- Keep containers tightly closed when not in use.[1][4]
- Store locked up to prevent unauthorized access.[1]
- Segregate from incompatible materials, such as strong oxidizing agents.[4]
- Keep away from heat, sparks, open flames, and other sources of ignition as the material is combustible.[4]
- Disposal of **3,4-Dimethylanisole** and its containers must be conducted through an approved waste disposal plant.[1][4]
- Do not allow the chemical to enter drains or sewer systems.[4]
- All waste disposal activities must comply with local, regional, and national hazardous waste regulations.

Safe Handling Workflow Visualization

The following diagram illustrates the standard workflow for safely managing **3,4-Dimethylanisole** within a laboratory setting, from acquisition to disposal.



Standard Laboratory Workflow for 3,4-Dimethylanisole

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